

# 7-Ethyl-2-propyl-1-benzothiophene CAS number and identifiers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 7-Ethyl-2-propyl-1-benzothiophene

Cat. No.: B105782

[Get Quote](#)

## Technical Guide: Benzothiophene Derivatives

Disclaimer: Information for the specific compound "7-Ethyl-2-propyl-1-benzothiophene" was not found in the available databases. This guide instead provides a detailed overview of two structurally similar compounds: 7-Ethyl-2-methyl-1-benzothiophene and 7-Ethyl-1-benzothiophene.

This technical guide is intended for researchers, scientists, and drug development professionals, providing comprehensive data and a general synthetic methodology for these benzothiophene derivatives.

### 7-Ethyl-2-methyl-1-benzothiophene

7-Ethyl-2-methyl-1-benzothiophene is a substituted benzothiophene with ethyl and methyl groups at the 7th and 2nd positions, respectively.

### Identifiers and Physicochemical Properties

A summary of the key identifiers and computed physicochemical properties for 7-Ethyl-2-methyl-1-benzothiophene is presented in the table below.

Identifier	Value	Source
CAS Number	16587-44-3	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	7-ethyl-2-methyl-1-benzothiophene	<a href="#">[2]</a>
Synonyms	7-Ethyl-2-methylbenzo[b]thiophene, Benzo[b]thiophene, 7-ethyl-2-methyl-	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C11H12S	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	176.28 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Canonical SMILES	<chem>CCC1=CC=CC2=C1SC(=C2)C</chem>	<a href="#">[2]</a>
InChIKey	IAXZFMADQLEDOF-UHFFFAOYSA-N	<a href="#">[2]</a>
DSSTox Substance ID	DTXSID90344248	<a href="#">[2]</a>

## 7-Ethyl-1-benzothiophene

7-Ethyl-1-benzothiophene is another substituted benzothiophene derivative with an ethyl group at the 7th position.

## Identifiers and Physicochemical Properties

The table below summarizes the primary identifiers and computed properties for 7-Ethyl-1-benzothiophene.

Identifier	Value	Source
CAS Number	16587-42-1	[3]
IUPAC Name	7-ethyl-1-benzothiophene	[3]
Synonyms	7-Ethylbenzo[b]thiophene, Benzo[b]thiophene, 7-ethyl-	[3]
Molecular Formula	C10H10S	[3][4]
Molecular Weight	162.25 g/mol	[3]
Canonical SMILES	<chem>CCC1=CC=CC2=C1SC=C2</chem>	[3]
InChIKey	SZNQHLOLUMHNIM- UHFFFAOYSA-N	[3]
DSSTox Substance ID	DTXSID50343530	[3]

## General Synthesis of Substituted Benzothiophenes

While specific experimental protocols for the synthesis of **7-ethyl-2-propyl-1-benzothiophene** were not found, a general method for preparing benzothiophenes involves the intramolecular cyclization of a substituted acetophenone derivative.[5] This process often utilizes an acid catalyst.[5]

## Experimental Workflow

The following diagram illustrates a generalized workflow for the synthesis of a substituted benzothiophene, based on common synthetic routes.



[Click to download full resolution via product page](#)

Generalized workflow for the synthesis of substituted benzothiophenes.

Experimental Protocol Details:

A common approach involves the cyclization of a suitable acetophenone precursor in the presence of a cation exchange resin as the acid catalyst.[5] The reaction is typically conducted at elevated temperatures, for instance, between 50 °C and 110 °C.[5] The choice of solvent can be critical, with non-polar solvents like toluene or heptane often employed.[5] Heptane, in particular, can aid in the crystallization of the benzothiophene product, which helps to drive the reaction equilibrium towards the desired product.[5] Following the reaction, the catalyst is removed by filtration. The final product is then purified using standard techniques such as crystallization or column chromatography.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chembk.com [chembk.com]
- 2. 7-Ethyl-2-methyl-1-benzothiophene | C<sub>11</sub>H<sub>12</sub>S | CID 595343 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 7-Ethyl-1-benzothiophene | C<sub>10</sub>H<sub>10</sub>S | CID 590296 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemsynthesis.com [chemsynthesis.com]
- 5. EP0832889B1 - Process for the synthesis of benzothiophenes - Google Patents [patents.google.com]
- To cite this document: BenchChem. [7-Ethyl-2-propyl-1-benzothiophene CAS number and identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105782#7-ethyl-2-propyl-1-benzothiophene-cas-number-and-identifiers]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)